

An In-Depth Technical Guide to the Dihydrogen Phosphate Anion

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Compound of Interest

Compound Name: *Phosphate, dihydrogen*

Cat. No.: *B1203007*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the dihydrogen phosphate anion (H_2PO_4^-), detailing its structure, physicochemical properties, biological significance, and the experimental methodologies used for its characterization.

Core Structure and Bonding

The dihydrogen phosphate anion is a monovalent inorganic ion derived from the first deprotonation of phosphoric acid (H_3PO_4).^{[1][2]} Its structure consists of a central phosphorus atom tetrahedrally bonded to four oxygen atoms.^{[1][3]} Two of these oxygens are part of hydroxyl (-OH) groups, one is double-bonded to the phosphorus atom ($\text{P}=\text{O}$), and the fourth is a deprotonated oxygen atom carrying a negative charge ($-\text{O}^-$).^[1] This arrangement gives the anion a tetrahedral geometry.

The Lewis structure of the dihydrogen phosphate anion contains 32 valence electrons.^[4] Resonance structures can be drawn, delocalizing the negative charge and the double bond over the oxygen atoms, which contributes to its stability. Recent research has also highlighted the surprising tendency of dihydrogen phosphate anions to bind with each other in solution through strong hydrogen bonds, overcoming electrostatic repulsion.^{[5][6]} This self-association can lead to the formation of dimers, trimers, and even larger cyclic octamers.^{[7][8][9]}

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// Bonds P -- O1 [label=""]; P -- O2 [label=""]; P -- O3 [label=""]; P -- O4 [label=""]; O1 -- H1  
[label=""]; O4 -- H2 [label=""]; } } Caption: Lewis structure representation of the dihydrogen  
phosphate anion.
```

Physicochemical Properties

The dihydrogen phosphate anion's properties are crucial for its diverse applications, from biological buffering to its use in pharmaceutical formulations.[\[10\]](#)

Acid-Base Equilibria

Dihydrogen phosphate is an amphiprotic species, meaning it can act as both a proton donor and a proton acceptor.[\[3\]](#) It is the conjugate base of phosphoric acid and the conjugate acid of the hydrogen phosphate ion (HPO_4^{2-}).[\[1\]](#) The acid dissociation constants (pK_a) for the three protons of phosphoric acid at 25°C are:

- $\text{H}_3\text{PO}_4 \rightleftharpoons \text{H}_2\text{PO}_4^- + \text{H}^+$, $\text{pK}_{a1} = 2.14$ [\[3\]](#)
- $\text{H}_2\text{PO}_4^- \rightleftharpoons \text{HPO}_4^{2-} + \text{H}^+$, $\text{pK}_{a2} = 7.20$ [\[3\]](#)
- $\text{HPO}_4^{2-} \rightleftharpoons \text{PO}_4^{3-} + \text{H}^+$, $\text{pK}_{a3} = 12.37$ [\[3\]](#)

The pK_{a2} value is of particular physiological importance as it is close to the pH of most biological fluids, making the $\text{H}_2\text{PO}_4^-/\text{HPO}_4^{2-}$ pair an excellent buffer system.[\[1\]](#)[\[11\]](#)

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Caption: Acid-base equilibria of phosphoric acid and its conjugate bases.

Quantitative Data Summary

Property	Value	Notes
Molar Mass	96.986 g/mol	[3]
pKa ₁ (H ₃ PO ₄)	2.14	At 25°C and 0 ionic strength[3]
pKa ₂ (H ₂ PO ₄ ⁻)	7.20	At 25°C and 0 ionic strength[3]
pKa ₃ (HPO ₄ ²⁻)	12.37	At 25°C and 0 ionic strength[3]
Hydrogen Bond Donors	2	[12]
Hydrogen Bond Acceptors	4	[12]
Physiological Charge	-2	[12]
Polar Surface Area	80.59 Å ²	[12]

Biological and Pharmaceutical Significance

The dihydrogen phosphate anion is integral to numerous biological processes and has significant applications in drug development.

Biological Roles

- pH Regulation: The dihydrogen phosphate/hydrogen phosphate buffer system is a primary intracellular buffer, crucial for maintaining pH homeostasis.[1][11] It also plays a key role in regulating the pH of urine in the kidneys.[11]

- **Metabolic Pathways:** As a component of adenosine triphosphate (ATP), phosphate is central to energy transfer in cells. It is also a key intermediate in metabolic pathways such as glycolysis.
- **Structural Component:** Dihydrogen phosphate is a fundamental building block of nucleic acids (DNA and RNA) and phospholipids, which form cell membranes.

Pharmaceutical Applications

- **Buffering Agent:** Due to its ability to maintain a stable pH, sodium dihydrogen phosphate is widely used as a buffering agent in pharmaceutical formulations to ensure the stability and efficacy of active pharmaceutical ingredients (APIs).^[10]
- **Counterion:** The dihydrogen phosphate anion can be used as a counterion to form salts with basic drug molecules, which can improve their solubility, stability, and bioavailability.

Experimental Protocols

A variety of experimental techniques are employed to characterize the structure and properties of the dihydrogen phosphate anion.

Structural Characterization: X-ray Crystallography

Objective: To determine the precise three-dimensional arrangement of atoms, including bond lengths and angles, in the crystalline state.

Methodology:

- **Crystal Growth:** Single crystals of a dihydrogen phosphate salt (e.g., potassium dihydrogen phosphate, KDP) are grown from a supersaturated aqueous solution by slow evaporation or cooling.
- **Data Collection:** A suitable crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is used to calculate an electron density map of the unit cell. The positions of the atoms are determined from this map, and the structural model is refined to best fit the experimental data.

Acid-Base Properties: Potentiometric Titration

Objective: To determine the pKa values of the acidic protons.

Methodology:

- **Sample Preparation:** A solution of a known concentration of a dihydrogen phosphate salt (e.g., NaH_2PO_4) is prepared in deionized water.
- **Titration:** A standardized solution of a strong base (e.g., NaOH) is added to the phosphate solution in small increments. The pH of the solution is measured after each addition using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points.

Anion Recognition and Binding: Isothermal Titration Calorimetry (ITC) and NMR Spectroscopy

Objective: To study the interactions between the dihydrogen phosphate anion and host molecules (receptors).

Methodology (ITC):

- A solution of the host molecule is placed in the sample cell of the calorimeter.
- A solution of a dihydrogen phosphate salt is placed in the injection syringe.
- The phosphate solution is injected into the host solution in small aliquots. The heat released or absorbed upon binding is measured.
- The binding isotherm is analyzed to determine the binding affinity (K_a), enthalpy (ΔH), and stoichiometry (n) of the interaction.

Methodology (^1H and ^{31}P NMR):

- NMR spectra of the host molecule are recorded in the absence of the dihydrogen phosphate anion.

- Increasing amounts of a dihydrogen phosphate salt are added to the host solution, and spectra are recorded after each addition.
- Changes in the chemical shifts of the host's protons or the phosphorus atom of the anion provide information about the binding site and the strength of the interaction.[7][8]

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